

Physical characteristics and appearance of Tempol-d17,15N powder

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Compound of Interest

Compound Name: Tempol-d17,15N

Cat. No.: B12398469

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Technical Guide: Tempol-d17,15N Powder

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical characteristics, appearance, and relevant biological data for **Tempol-d17,15N** powder. The information is intended to support researchers and professionals in drug development and related scientific fields.

Physical and Chemical Properties

Tempol-d17,15N is the deuterium and nitrogen-15 labeled version of Tempol (4-Hydroxy-TEMPO). It is primarily utilized as a stable isotope-labeled standard in pharmacokinetic and metabolic studies.

Appearance: **Tempol-d17,15N** is a light yellow to yellow solid powder.^[1]

Table 1: Physicochemical Data for **Tempol-d17,15N** and Related Compounds

Property	Tempol-d17,15N	Tempol (unlabeled)	Source(s)
Molecular Formula	C ₉ HD ₁₇ ¹⁵ NO ₂	C ₉ H ₁₈ NO ₂	[1]
Molecular Weight	190.34 g/mol	172.24 g/mol	[1][2]
Melting Point	Not explicitly stated; inferred to be ~69-73 °C	69-73 °C	[2][3][4][5][6][7]
CAS Number	90429-66-6	2226-96-2	[1][8]

Table 2: Solubility Data for Tempol (unlabeled)

Solvent	Solubility	Source(s)
Dimethyl Sulfoxide (DMSO)	~34-35 mg/mL	[9][10]
Water	~34-35 mg/mL (629.3 g/L at 20 °C)	[2][9][10]
Ethanol	~34-35 mg/mL	[9][10]
Phosphate-Buffered Saline (PBS), pH 7.2	~10 mg/mL	[11]

Note: The solubility of **Tempol-d17,15N** is expected to be very similar to its non-deuterated counterpart.

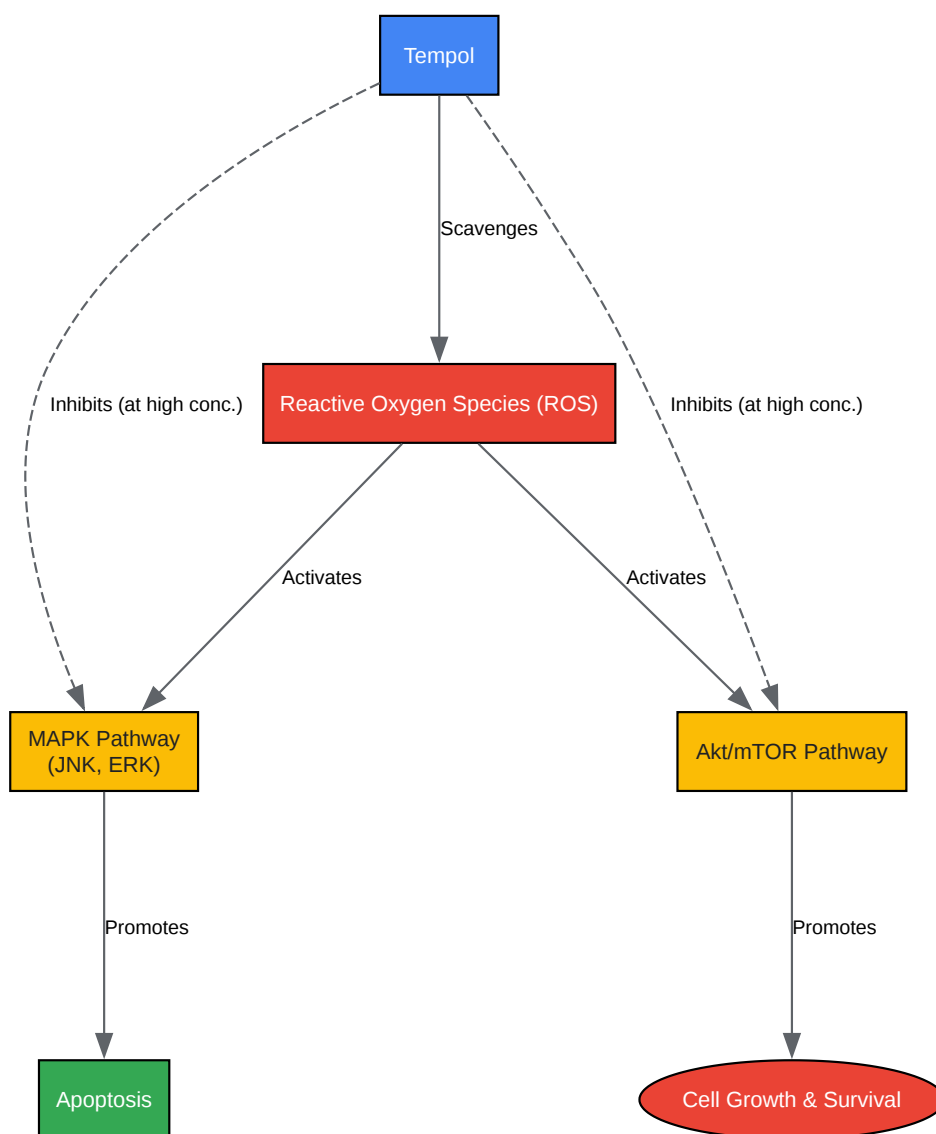
Biological Activity and Mechanism of Action

Tempol is a cell-permeable nitroxide that acts as a superoxide dismutase (SOD) mimetic.[12][13][14] It effectively scavenges reactive oxygen species (ROS), thereby mitigating oxidative stress. This activity is central to its observed neuroprotective, anti-inflammatory, and analgesic effects.

Signaling Pathways Modulated by Tempol

Tempol has been shown to influence key signaling pathways involved in cellular responses to oxidative stress, proliferation, and apoptosis.

Diagram 1: Tempol's Influence on Oxidative Stress-Related Signaling Pathways

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Caption: Tempol's modulation of ROS and downstream signaling pathways.

Experimental Protocols

While **Tempol-d17,15N** is primarily for use as an internal standard, the following protocols for unlabeled Tempol are representative of its application in studying cellular mechanisms.

In Vitro Cell Viability Assay (MTT Assay)

This protocol is adapted from studies investigating the anti-proliferative effects of Tempol.

Objective: To determine the effect of Tempol on the viability of a given cell line.

Materials:

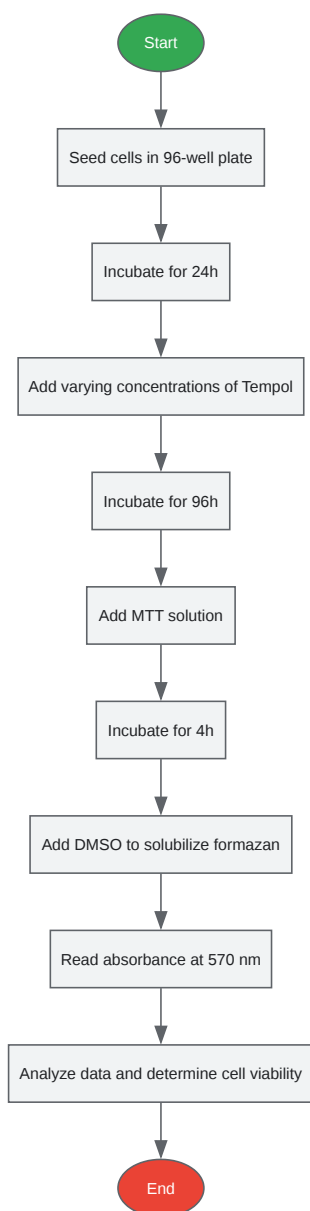
- Cell line of interest (e.g., HL-60)
- Complete cell culture medium
- Tempol (unlabeled)
- 96-well cell culture plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- DMSO
- Microplate reader

Procedure:

- Seed cells in a 96-well plate at a density of 1×10^5 cells/mL and allow them to adhere for 24 hours.
- Prepare a series of Tempol dilutions in complete culture medium (e.g., 0.05 to 1.6 mM).[9]
- Remove the existing medium from the cells and replace it with the Tempol-containing medium. Include a vehicle control (medium without Tempol).
- Incubate the plate for the desired duration (e.g., 96 hours).[9]

- Following incubation, add MTT solution to each well and incubate for an additional 4 hours, allowing for the formation of formazan crystals.
- Solubilize the formazan crystals by adding DMSO to each well.
- Measure the absorbance at a wavelength of 570 nm using a microplate reader.
- Calculate cell viability as a percentage of the vehicle control.

Diagram 2: Experimental Workflow for MTT Assay



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Caption: A generalized workflow for assessing cell viability with Tempol.

Storage and Handling

Store **Tempol-d17,15N** powder at -20°C for long-term stability.[1] For short-term storage, 4°C is acceptable. When in solvent, it is recommended to store at -80°C.[1]

Disclaimer

This document is intended for informational purposes for research professionals. The experimental protocols are examples based on the scientific literature for the non-labeled compound and may require optimization for specific applications and cell lines. Always refer to the product's Safety Data Sheet (SDS) for complete safety and handling information.

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